

# Personal protective equipment for handling Methyl 2-(bromomethyl)acrylate

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)acrylate

Cat. No.: B1362865

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# Essential Safety and Handling Guide for Methyl 2-(bromomethyl)acrylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Methyl 2-(bromomethyl)acrylate**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

#### **Physicochemical and Hazard Data**

A summary of key quantitative data for **Methyl 2-(bromomethyl)acrylate** is presented below.



Property	Value	Citations
Boiling Point	35-37 °C at 1.3 mmHg	[1][2][3]
Density	1.489 g/mL at 25 °C	[1][2][3]
Flash Point	78 °C (172.4 °F) - closed cup	[1][2]
Storage Temperature	-20°C or 2-8°C (Consult supplier recommendations)	[2][4][5]
Hazard Classifications	Skin Irritant (Category 2), Serious Eye Damage (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	[2]

## **Operational Plan: Step-by-Step Handling Protocol**

This section details the procedural steps for the safe handling of **Methyl 2- (bromomethyl)acrylate** from initial preparation to final disposal.

#### **Preparation and Engineering Controls**

- Ventilation: All handling of Methyl 2-(bromomethyl)acrylate must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][6]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[6]
- Material Storage: Store the compound in a cool, well-ventilated place, away from heat, sparks, open flames, and hot surfaces.[6] The container should be kept tightly closed.[1]
   Check the supplier's specific recommendations for storage temperature.[2][4][5]

#### **Personal Protective Equipment (PPE)**

A comprehensive PPE plan is mandatory for all personnel handling this substance.



- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[2][6][7][8]
- Hand Protection: Nitrile gloves are recommended.[9][10] Given that methacrylate monomers
  can penetrate latex and vinyl gloves within minutes, double-gloving with nitrile gloves
  provides enhanced protection.[9][10]
- Body Protection: A lab coat is required.[8] For procedures with a higher risk of splashing, a chemical-resistant apron should also be worn.[8]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding
  exposure limits, a NIOSH/MSHA-approved respirator with a suitable filter (e.g., type ABEK,
  EN14387) is necessary.[2][6]

#### **Handling and Experimental Procedures**

- Avoid Inhalation: Do not breathe vapors or mists.[1][6]
- Avoid Contact: Prevent contact with skin and eyes.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical.[1][6]
   Contaminated work clothing should not be allowed out of the laboratory and must be washed before reuse.[1]

#### **Spill Management**

- Evacuation: In case of a spill, evacuate non-essential personnel from the area.
- Control Ignition Sources: Remove all sources of ignition.[6][11]
- Containment: For small spills, absorb the material with an inert substance like vermiculite, dry sand, or earth.[11] Place the absorbed material into a suitable, closed container for disposal.[5]
- Ventilation: Ensure the area is well-ventilated during cleanup.

#### **Disposal Plan**



- Waste Collection: Dispose of Methyl 2-(bromomethyl)acrylate and any contaminated materials in a designated, approved hazardous waste container for halogenated organic compounds.[1][6][12]
- Disposal Method: The waste must be disposed of through a licensed hazardous waste disposal facility.[1][6] Incineration is a common method for brominated waste, often with systems to scrub and recover bromine from the flue gas.[13][14]
- Regulatory Compliance: All disposal activities must be in strict accordance with local, state, and federal regulations.[1]

#### **Emergency and First Aid Protocols**

Immediate action is crucial in the event of exposure.

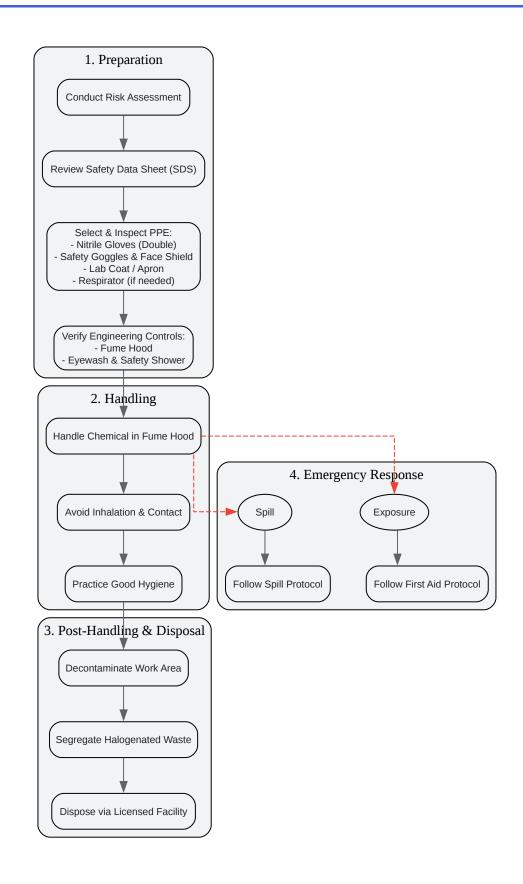


Exposure Route	First Aid Procedure	Citations
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, making sure to flush under the eyelids.[1][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[6]	[1][6]
Skin Contact	Take off all contaminated clothing immediately.[6] Wash the affected area with soap and plenty of water.[1][6] If skin irritation develops or persists, seek medical attention.[1]	[1][6]
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing.[1][6] If breathing is difficult or stops, provide artificial respiration.[6] Seek immediate medical help. [1][6]	[1][6]
Ingestion	Do NOT induce vomiting.[6] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Call a physician or a Poison Control Center immediately.[1]	[1][6]

## **Workflow for Safe Handling**

The following diagram illustrates the logical flow of operations for safely handling **Methyl 2- (bromomethyl)acrylate**.





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Caption: Workflow for Handling Methyl 2-(bromomethyl)acrylate.



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